

Application Notes and Protocols: Enhancing Water Resistance of Cellulose Nanofibrils via Hexadecyltrimethoxysilane Modification

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Compound of Interest

Compound Name: Hexadecyltrimethoxysilane

Cat. No.: B103170

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Introduction

Cellulose nanofibrils (CNFs) are a promising bio-based material with exceptional mechanical properties, high specific surface area, and renewability. However, their inherent hydrophilicity, due to the abundance of hydroxyl groups, limits their application in areas requiring water resistance. This document provides detailed protocols for the surface modification of cellulose nanofibrils with **hexadecyltrimethoxysilane** (HDTMS) to impart hydrophobic characteristics. The silanization process forms a stable, low-surface-energy coating on the CNF surface, significantly increasing its water contact angle and reducing its affinity for water.

These application notes are intended for researchers, scientists, and professionals in materials science and drug development who are interested in the functionalization of nanocellulose for applications such as water-resistant coatings, films, and composites.

Key Performance Parameters

The modification of cellulose nanofibrils with **hexadecyltrimethoxysilane** (HDTMS) results in a significant increase in hydrophobicity. The key performance parameter is the water contact angle (WCA), which transitions the material from hydrophilic to hydrophobic. The addition of silica nanoparticles prior to HDTMS treatment can further enhance this effect, leading to superhydrophobicity.

Material	Water Contact Angle (WCA)	Surface Roughness (nm)	Reference
Cellulose Nanofibrils (CNF)	~4.5°	49.67	
HDTMS-modified CNF	~79.3° - 80°	36.65	
CNF/Silica Nanocomposite	~35.9°	112.21	
HDTMS-modified CNF/Silica Nanocomposite	up to ~159.1°	134.53	

Experimental Protocols

This section details the step-by-step procedures for the preparation of HDTMS-modified cellulose nanofibrils.

Materials

- Cellulose Nanofibril (CNF) suspension
- Hexadecyltrimethoxysilane (HDTMS)**
- Ethanol
- Ammonium Hydroxide (for CNF/Silica composite preparation)
- Tetraethyl orthosilicate (TEOS) (for CNF/Silica composite preparation)
- Deionized water
- Centrifuge
- Ultrasonicator
- Stirring hotplate

Protocol 1: Direct Modification of CNFs with HDTMS

This protocol describes the direct silanization of cellulose nanofibrils.

- Dispersion of CNFs: Prepare a stable aqueous suspension of cellulose nanofibrils (e.g., 1 wt%).
- Solvent Exchange: Centrifuge the CNF suspension to remove water and redisperse the CNFs in ethanol. Repeat this step multiple times to ensure complete solvent exchange.
- Silanization Reaction:
 - Transfer the ethanolic CNF suspension to a reaction vessel equipped with a magnetic stirrer.
 - Add **hexadecyltrimethoxysilane** (HDTMS) to the suspension. The concentration of HDTMS can be varied to control the degree of hydrophobicity.
 - Allow the reaction to proceed at 40°C with continuous stirring for a specified duration (e.g., 2-4 hours).
- Purification:
 - After the reaction, purify the modified CNFs by several cycles of centrifugation and redispersion in ethanol to remove unreacted HDTMS and by-products.
- Drying:
 - The purified HDTMS-modified CNF suspension can be cast into films or dried using a suitable method like freeze-drying or oven drying.

Protocol 2: Preparation of Superhydrophobic CNF/Silica/HDTMS Nanocomposites

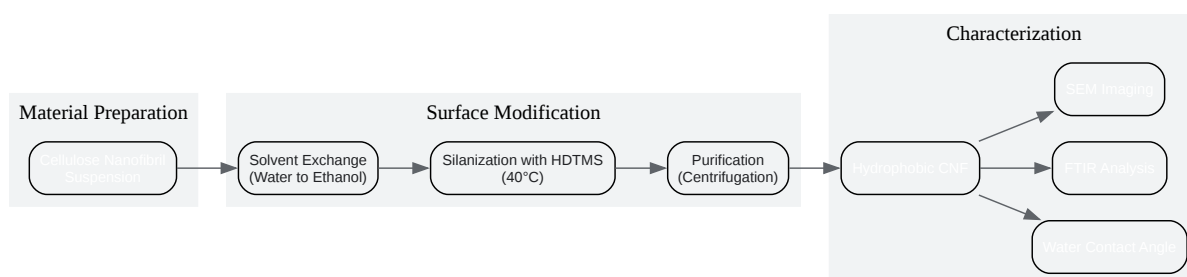
This protocol involves a two-step modification to achieve superhydrophobicity by first creating a rough surface with silica nanoparticles followed by silanization.

- Synthesis of CNF/Silica Nanocomposites:

- Disperse CNFs in deionized water.
- Add ammonium hydroxide to the CNF suspension and stir.
- Slowly add tetraethyl orthosilicate (TEOS) to the suspension while stirring.
- Allow the reaction to proceed to form silica nanoparticles on the CNF surface.
- Purification of CNF/Silica:
 - Purify the CNF/silica nanocomposites by centrifugation and redispersion in deionized water to remove unreacted precursors.
- Solvent Exchange: Perform a solvent exchange from water to ethanol as described in Protocol 1.
- Silanization Reaction: Follow the silanization procedure with HDTMS as detailed in Protocol 1.
- Purification and Drying: Purify and dry the final HDTMS-modified CNF/silica nanocomposites as described in Protocol 1.

Visualizations

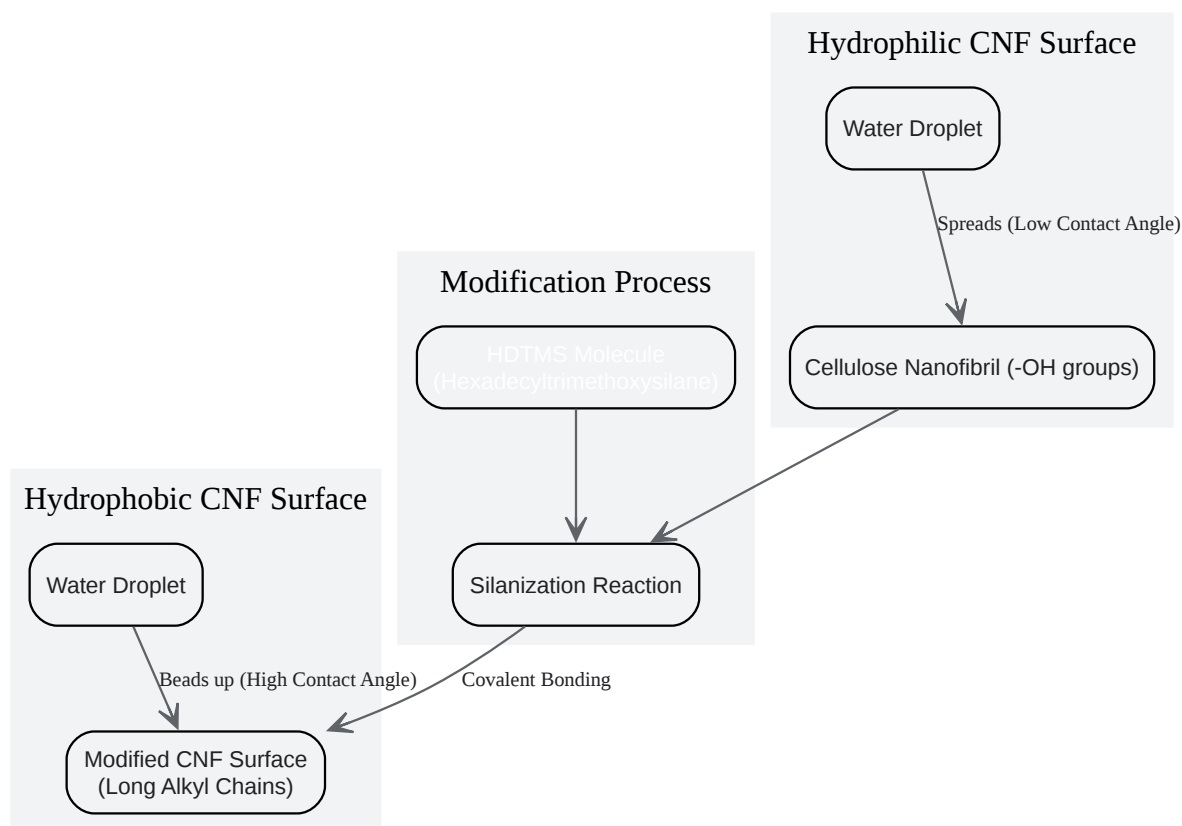
Experimental Workflow



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Caption: Workflow for the modification of CNFs with HDTMS.

Mechanism of Water Resistance



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Caption: Mechanism of increased water resistance after HDTMS modification.

Characterization Data

The successful modification of cellulose nanofibrils with HDTMS can be confirmed through various characterization techniques.

Characterization Technique	Observation	Indication
Fourier-Transform Infrared Spectroscopy (FTIR)	Appearance of new peaks corresponding to C-H stretching of alkyl chains and Si-O-Si bonds.	Successful grafting of HDTMS onto the CNF surface.
X-ray Photoelectron Spectroscopy (XPS)	Increase in the carbon and silicon atomic concentrations.	Confirmation of the presence of the silane coating.
Thermogravimetric Analysis (TGA)	Increased thermal stability of the modified CNFs.	The presence of the inorganic silane network enhances thermal resistance.
Scanning Electron Microscopy (SEM)	Changes in surface morphology. In the case of CNF/Silica composites, the presence of nanoparticles creating a rougher surface is visible.	Visualization of the surface coating and topography.

Conclusion

The surface modification of cellulose nanofibrils with **hexadecyltrimethoxysilane** is an effective method to impart water resistance, significantly expanding their potential applications. The provided protocols offer a reproducible methodology for achieving hydrophobic and even superhydrophobic CNF-based materials. The degree of hydrophobicity can be tailored by adjusting reaction conditions and by incorporating nanoparticles to control surface roughness. Researchers are encouraged to adapt and optimize these protocols for their specific applications.

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